

Safety and handling of 3-Fluoro-o-xylene MSDS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Fluoro-o-xylene**

Cat. No.: **B1295157**

[Get Quote](#)

An in-depth technical guide on the safety and handling of **3-Fluoro-o-xylene** is presented for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the compound's hazards, safe handling procedures, and emergency response protocols, with quantitative data summarized for clarity and key procedures visualized.

Chemical Identification and Properties

3-Fluoro-o-xylene, also known as 1-Fluoro-2,3-dimethylbenzene, is a fluorinated aromatic hydrocarbon. Its fundamental identification and physical properties are summarized below.

Identifier	Value	Source
Chemical Name	3-Fluoro-o-xylene	
Synonyms	1-Fluoro-2,3-dimethylbenzene	
CAS Number	452-64-2	
Molecular Formula	C ₈ H ₉ F	
Molecular Weight	124.16 g/mol	
Appearance	Colorless liquid	
Boiling Point	145-146 °C (293-294.8 °F)	
Flash Point	33 °C (91.4 °F) - closed cup	
Density	1.002 g/cm ³	

Hazard Identification and Classification

3-Fluoro-o-xylene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category
Flammable liquids	Category 3
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity — single exposure (Respiratory system)	Category 3

Signal Word: Warning

Hazard Statements:

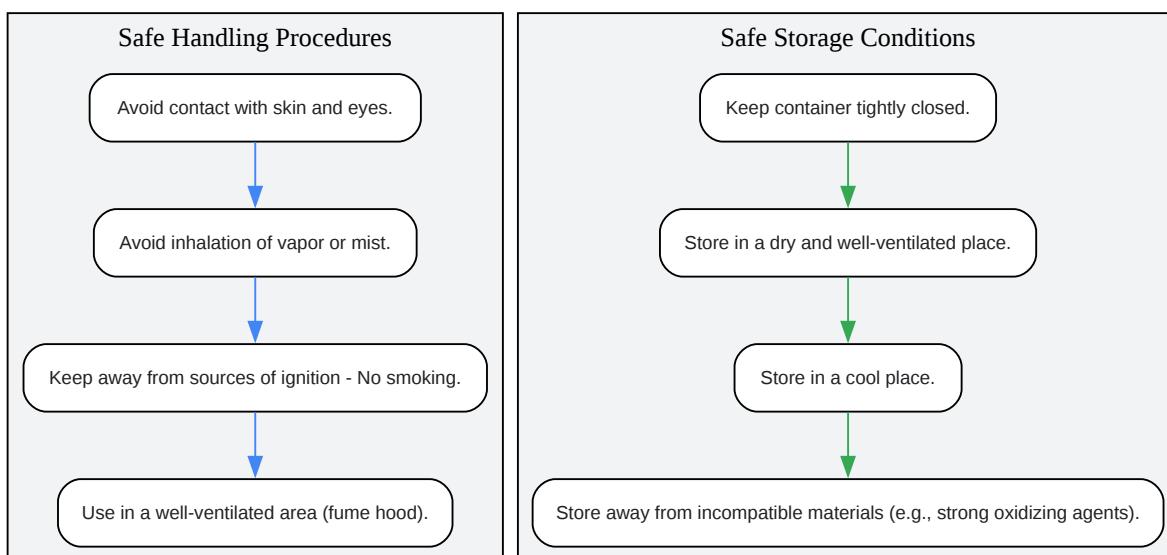
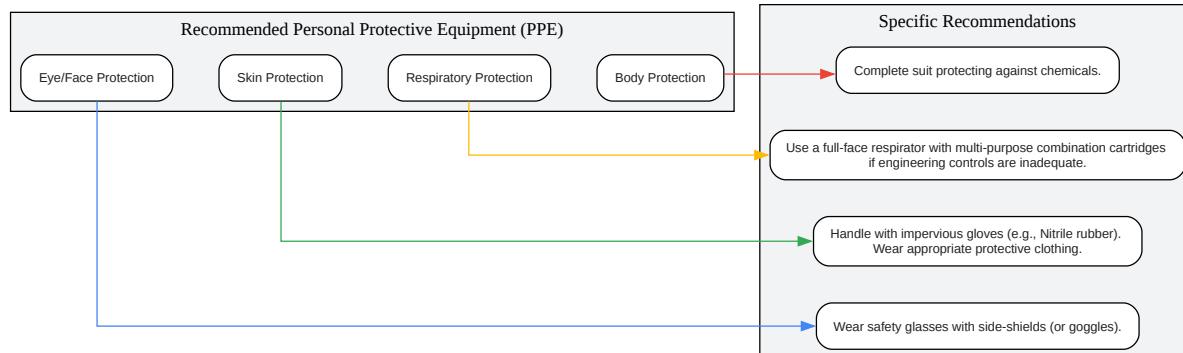
- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

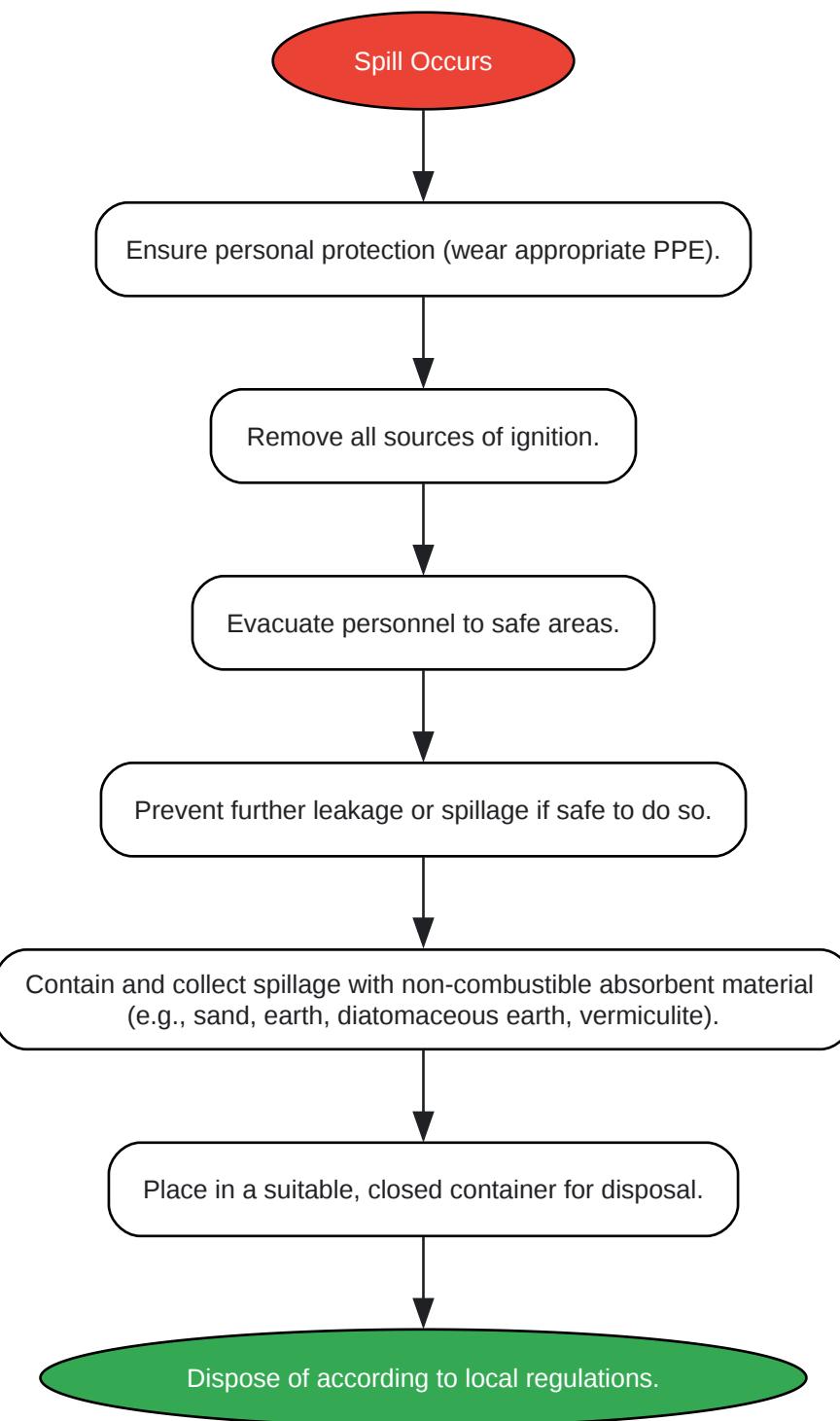
Safe Handling and Storage

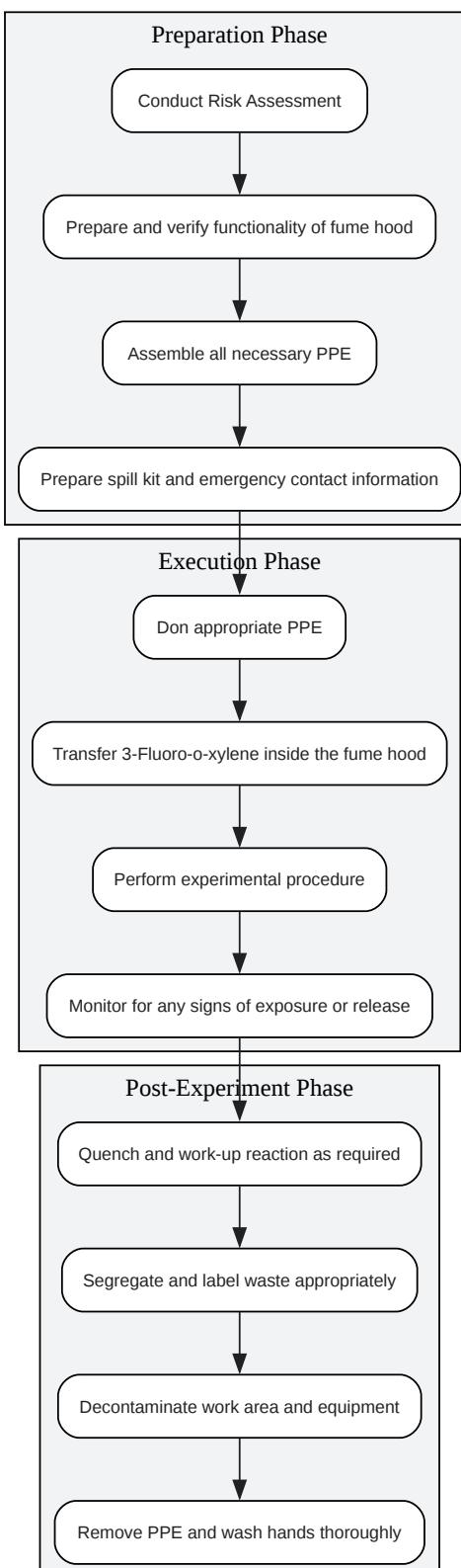
Proper handling and storage procedures are critical to minimize the risks associated with **3-Fluoro-o-xylene**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Safety and handling of 3-Fluoro-o-xylene MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295157#safety-and-handling-of-3-fluoro-o-xylene-msds\]](https://www.benchchem.com/product/b1295157#safety-and-handling-of-3-fluoro-o-xylene-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com